

A Comprehensive Technical Guide to the Stability and Storage of Lorazepam

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Compound of Interest

Compound Name: *Lopirazepam*

Cat. No.: *B10782386*

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This in-depth guide provides a thorough examination of the chemical stability of lorazepam, a widely used benzodiazepine. The following sections detail its degradation pathways, the impact of various storage conditions, and the experimental protocols used to assess its stability, presenting a crucial resource for formulation development, quality control, and regulatory compliance.

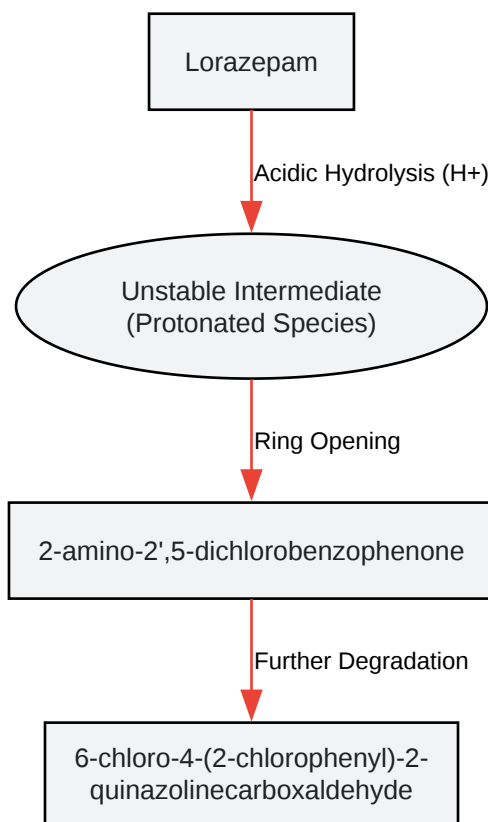
Core Chemical Stability Profile

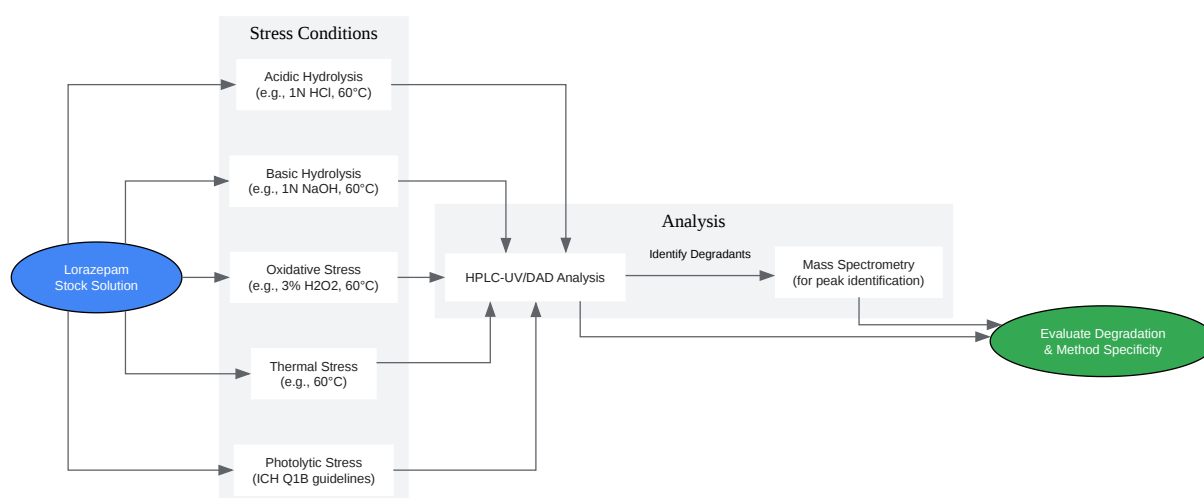
Lorazepam is susceptible to degradation through several mechanisms, primarily hydrolysis, oxidation, and photolysis. The stability of lorazepam is significantly influenced by factors such as pH, temperature, light exposure, and the composition of its formulation.

Degradation Pathways

The primary degradation pathway for lorazepam, particularly under acidic conditions, involves hydrolysis of the diazepine ring. This process leads to the formation of two main degradation products: 2-amino-2',5-dichlorobenzophenone and, subsequently, 6-chloro-4-(2-chlorophenyl)-2-quinazolinecarboxaldehyde.^{[1][2]} Thermal stress can also induce degradation, following a similar pathway.^[1] In solid dosage forms, the presence of excipients has been shown to decrease the stability of the drug.^[1]

A proposed degradation pathway for lorazepam is illustrated below.





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References

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